

# Direct black 19 molecular formula

## C<sub>34</sub>H<sub>27</sub>N<sub>13</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>2</sub>

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### Compound of Interest

Compound Name: Direct black 19

Cat. No.: B3276460

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## Direct Black 19: A Comprehensive Technical Guide

An In-depth Whitepaper for Researchers and Drug Development Professionals

**Direct Black 19**, identified by the molecular formula C<sub>34</sub>H<sub>27</sub>N<sub>13</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>2</sub>, is a synthetic, water-soluble, multi-azo dye.[1][2][3] Primarily utilized in the textile, paper, and leather industries for its strong dyeing properties, its complex chemical structure and biological interactions also make it a subject of interest in toxicological and environmental research.[2][3][4] This document provides a detailed technical overview of its chemical properties, synthesis, applications, and toxicological profile, tailored for a scientific audience.

## Chemical and Physical Properties

**Direct Black 19** is a complex organic compound characterized by multiple azo groups (-N=N-), which are responsible for its color.[1][2] The presence of sulfonate groups (-SO<sub>3</sub>Na) confers water solubility, allowing it to be used as a direct dye without the need for mordants.[1][2] At room temperature, it exists as an odorless, dark black powder.[1]

Table 1: Chemical Identifiers and Properties of **Direct Black 19**

Property	Value	Reference
Molecular Formula	C <sub>34</sub> H <sub>27</sub> N <sub>13</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>	[1][5]
Molecular Weight	839.77 g/mol	[1][5]
CAS Number	6428-31-5	[3][6]
C.I. Name	35255	[5][7]
Appearance	Black powder	[3][5]
Synonyms	Direct Fast Black G, Direct Jet Black BN, Naphthol Black 19, Artificial Silk Black G, Benzo Fast Black G	[1][5][8]
Density	1.49 g/cm <sup>3</sup> (at 20°C)	[6]
LogP	12.99	[1]
Polar Surface Area	380.37 Å <sup>2</sup>	[1]

Table 2: Solubility and Color Characteristics

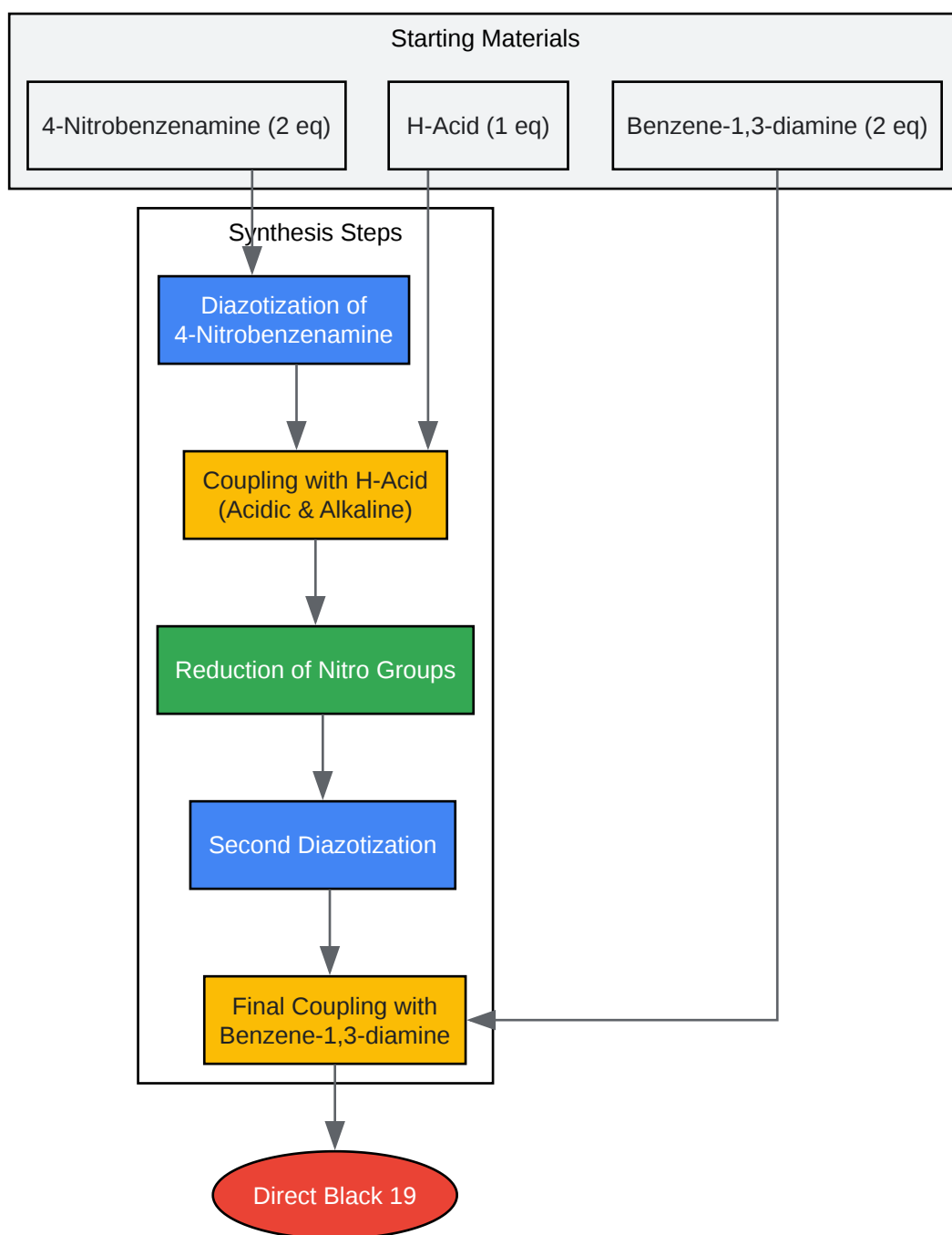
Solvent/Condition	Observation	Reference
Water	Soluble; forms a greenish-black solution. Solubility is 100 g/L at 80°C.	[3][5]
Ethanol & Acetone	Slightly soluble	[3][5]
Concentrated H <sub>2</sub> SO <sub>4</sub>	Greenish-black color; dilution results in a red-black precipitate.	[3][5]
Concentrated HNO <sub>3</sub>	Dark brown color	[3][5]
Aqueous Solution + 10% H <sub>2</sub> SO <sub>4</sub>	Turns reddish	[5]
Aqueous Solution + Conc. NaOH	Turns greenish-blue	[5]

## Synthesis and Manufacturing

**Direct Black 19** is produced through a multi-step industrial process involving diazotization and coupling reactions. The synthesis does not occur naturally.[1] The general manufacturing method involves the reaction of benzidine derivatives with naphthalene-based compounds.[1]

A more specific manufacturing process is described as follows:

- **First Coupling:** Two moles of 4-Nitrobenzenamine are diazotized. One mole is coupled with one mole of 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H acid) under acidic conditions, and the second mole is coupled under alkaline conditions.[3]
- **Reduction:** The nitro groups of the resulting intermediate are reduced to amino groups.[3]
- **Second Diazotization & Coupling:** The newly formed amino groups are diazotized and subsequently coupled with two moles of Benzene-1,3-diamine to yield the final **Direct Black 19** molecule.[3]



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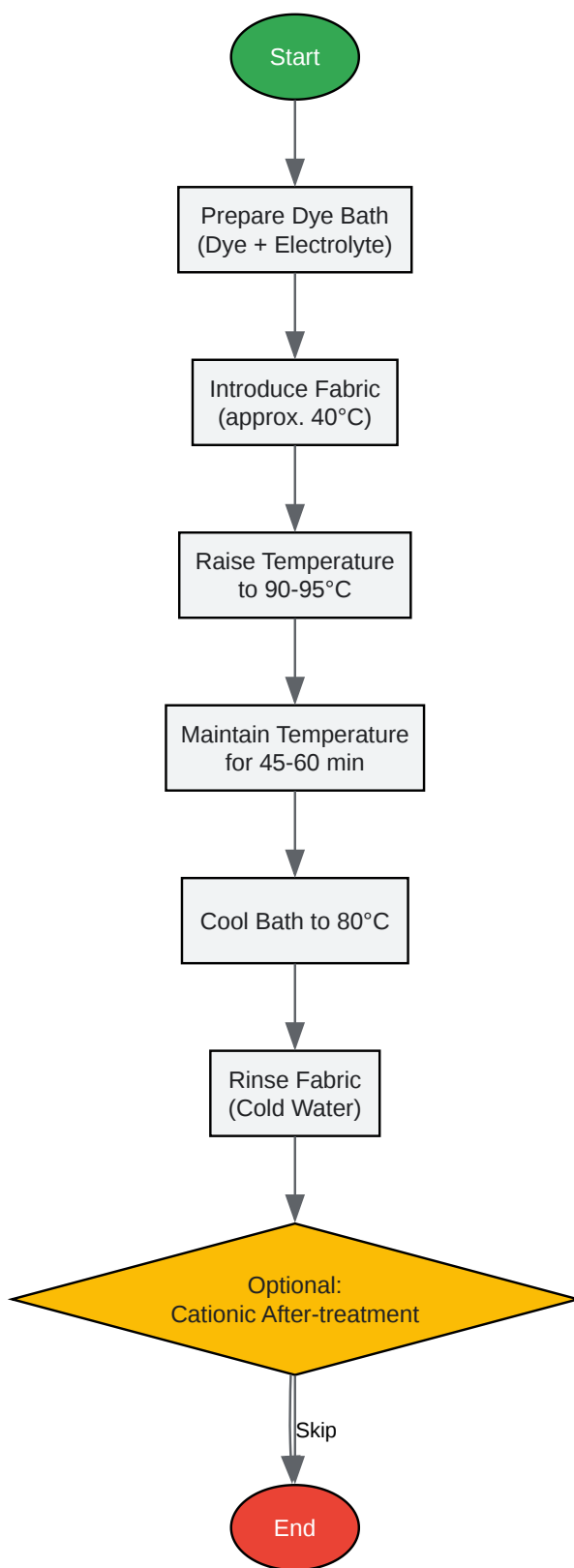
Caption: Synthesis workflow for **Direct Black 19**.

## Experimental Protocols & Applications

The primary application of **Direct Black 19** is as a dye for cellulosic fibers like cotton and viscose, but it is also used for silk, wool, leather, and paper.[2][3][5]

This protocol is a generalized procedure for dyeing cellulosic fibers.

- Bath Preparation: Prepare a dye bath containing **Direct Black 19**. The concentration depends on the desired shade. Add an electrolyte such as sodium chloride or sodium sulfate to promote dye exhaustion.
- Dyeing: Introduce the wetted fabric into the dye bath at a low temperature (approx. 40°C).
- Temperature Increase: Gradually raise the temperature of the dye bath to near boiling (90-95°C) over 30-45 minutes.[\[5\]](#)
- Dyeing Cycle: Maintain this temperature for 45-60 minutes to allow for dye penetration and fixation.
- Cooling & Rinsing: Allow the bath to cool naturally to around 80°C, which aids in dye exhaustion.[\[5\]](#) Rinse the dyed fabric thoroughly with cold water to remove unfixed dye.
- After-treatment (Optional): To improve wash fastness, an after-treatment with a cationic fixing agent can be applied.[\[2\]](#)

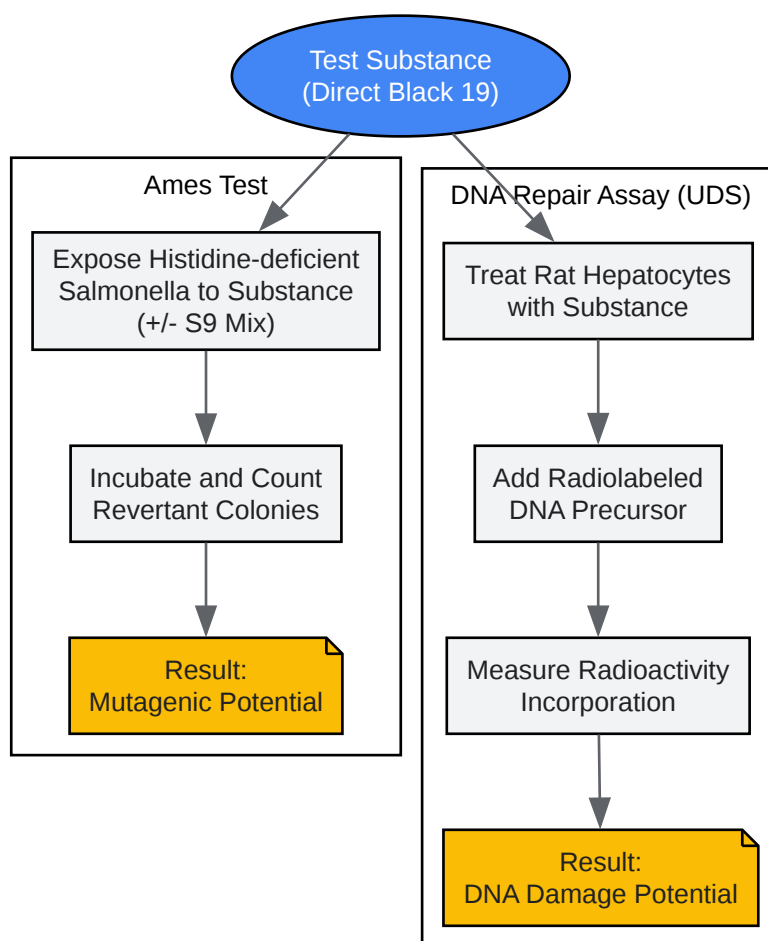


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Caption: General experimental workflow for textile dyeing.

**Direct Black 19** has been evaluated for genotoxicity. While detailed, step-by-step laboratory protocols require consulting the original research papers, the principles of the cited experiments are outlined below.

- Ames Test (Bacterial Reverse Mutation Assay): This test assesses the mutagenic potential of a chemical.[\[4\]](#)[\[8\]](#)
  - Salmonella typhimurium strains with pre-existing mutations that render them unable to synthesize histidine are used.
  - The bacteria are exposed to **Direct Black 19**, with and without a metabolic activation system (S9 mix from rat liver).[\[4\]](#)[\[8\]](#)
  - The plates are incubated, and the number of revertant colonies (which have regained the ability to produce histidine) is counted.
  - A significant increase in revertant colonies compared to the control indicates mutagenicity. **Direct Black 19** was found to be an indirect mutagen, inducing frameshift mutations in strains TA-1538 and TA-98.[\[4\]](#)
- In Vitro DNA Repair Assay (Unscheduled DNA Synthesis - UDS): This assay detects the ability of a substance to induce DNA damage, which in turn triggers repair mechanisms.
  - Primary rat hepatocyte cultures are treated with the test substance (**Direct Black 19**).[\[8\]](#)
  - A radiolabeled DNA precursor (e.g., <sup>3</sup>H-thymidine) is added to the culture medium.
  - If the substance causes DNA damage, the cell will incorporate the radiolabeled precursor during the repair process (unscheduled DNA synthesis).
  - The amount of incorporated radioactivity is measured. Studies found that **Direct Black 19** did not induce concentration-related DNA repair synthesis in this in vitro model, suggesting that in vivo metabolic reduction may be necessary for its genotoxicity.[\[8\]](#)



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Caption: Generalized workflow for toxicological assessment.

## Toxicology and Safety Information

As a benzidine-based azo dye, **Direct Black 19** requires careful handling. Azo dyes can be reduced to form aromatic amines, some of which are known carcinogens.

Table 3: GHS Hazard Information and Safety Precautions



Category	Information	Reference
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[4][8]
Signal Word	Warning	[4][8]
Toxicological Profile	LD50 (oral, rat) > 2000 mg/kg. [7] Considered an indirect mutagen in the Ames test.[4] Did not induce in vitro DNA repair synthesis in rat hepatocytes.[8] May cause skin irritation in sensitive individuals.[9]	
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, and appropriate protective clothing to minimize skin contact. Use in a well-ventilated area or with respiratory protection to avoid inhaling dust.[9][10]	
Handling & Storage	Store in a cool, dry, well-ventilated area in tightly closed containers. Minimize dust generation and accumulation. [9]	
Environmental Fate	Not readily biodegradable. As a water-soluble dye, its presence in aquatic environments is evident. Should be treated to remove color before discharge into waterways.[7]	

## Role in Signaling Pathways

Based on the reviewed scientific literature, **Direct Black 19** is not known to have a direct or intended role in biological signaling pathways relevant to drug development or therapeutic action. Its biological effects are primarily studied within the context of toxicology, focusing on mechanisms of genotoxicity and irritation rather than specific interactions with signaling cascades. The genotoxic effects observed are likely due to the metabolic breakdown of the dye into reactive intermediates that can damage DNA.[8]

## Conclusion

**Direct Black 19** is a commercially significant multi-azo dye with well-defined chemical properties and synthesis pathways. Its primary utility lies in industrial dyeing applications. For the scientific community, particularly in toxicology and drug development, its importance stems from its potential for adverse biological effects, including skin, eye, and respiratory irritation, and genotoxicity. The data indicates that metabolic activation is a key step in its mutagenic activity. Researchers and professionals handling this compound should adhere to strict safety protocols due to its hazardous properties. Further research is warranted to fully elucidate the in vivo metabolic pathways and the precise mechanisms of its genotoxicity.

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